

2-Mercaptobenzoxazole CAS number and structure

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Compound of Interest

Compound Name: 2-Mercaptobenzoxazole

Cat. No.: B050546

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An In-depth Technical Guide to **2-Mercaptobenzoxazole**

Core Compound Identity

CAS Number: 2382-96-9[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Chemical Structure: **2-Mercaptobenzoxazole** is a heterocyclic organic compound featuring a fused benzene and oxazole ring system, with a thiol group attached to the carbon atom at the 2-position.[\[1\]](#)[\[5\]](#) It exists in tautomeric forms, predominantly as the thione under standard conditions.[\[1\]](#)

- IUPAC Name: 3H-1,3-benzoxazole-2-thione[\[1\]](#)
- Synonyms: 2-Benzoxazolethiol, Benzo[d]oxazole-2-thiol, 1,3-Benzoxazole-2(3H)-thione[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Molecular Formula: C₇H₅NOS[\[1\]](#)[\[2\]](#)
- SMILES: C1=CC=C2C(=C1)NC(=S)O2[\[1\]](#)

Physicochemical Properties

The quantitative physicochemical data for **2-Mercaptobenzoxazole** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Weight	151.19 g/mol	[1] [2] [3]
Appearance	Beige or white to off-white crystalline powder	[1] [6]
Melting Point	192-195 °C	[1] [4]
Boiling Point	247.3 °C at 760 mmHg	[4]
Density	1.41 g/cm ³	[4]
Water Solubility	Slightly soluble	[4]
Flash Point	103.4 °C	[4]
EC Number	219-191-9	[4]
MDL Number	MFCD00005769	[3]

Experimental Protocols

Synthesis of 2-Mercaptobenzoxazole (I)

This protocol details the synthesis of the core compound from 2-aminophenol, a widely cited method.[\[7\]](#)

Materials:

- 2-Aminophenol (10.91 g)
- Carbon Disulfide (6.19 ml)
- Potassium Hydroxide (5.65 g)
- 95% Ethanol (100 ml)
- Deionized Water (15 ml)
- Activated Charcoal

- 5% Glacial Acetic Acid

Procedure:

- Combine 10.91 g of 2-aminophenol, 6.19 ml of carbon disulfide, 5.65 g of potassium hydroxide, and 15 ml of water in a 250 ml round-bottom flask.[7]
- Add 100 ml of 95% ethanol and reflux the mixture for 3 to 4 hours.[7]
- Carefully add a small amount of activated charcoal to the mixture and continue refluxing for an additional 10 minutes.[7]
- Filter the hot solution to remove the charcoal.[7]
- Heat the filtrate to 70-80 °C and add 100 ml of warm water, followed by the addition of 5% glacial acetic acid while stirring rapidly.[7]
- The product will precipitate as crystals. To maximize crystallization, refrigerate the mixture for 3 hours.[7]
- Collect the product by filtration, wash with cold water, and dry.[7]
- Recrystallize the dried product from ethanol to obtain pure **2-Mercaptobenzoxazole**.[7]

Synthesis of Schiff Base Derivatives for Biological Screening

This protocol outlines a general multi-step procedure to synthesize Schiff base derivatives of **2-Mercaptobenzoxazole**, which are often evaluated for antimicrobial activity.[7][8]

Step 1: Preparation of Ethyl-2-(benzo[d]oxazol-2-ylthio)acetate (II)

- Reflux equimolar amounts of the synthesized **2-Mercaptobenzoxazole** (I) and ethyl chloroacetate in ethanol for 6-8 hours.[7][8]
- Cool the reaction mixture in an ice bath and stir vigorously to induce precipitation.[7]
- Filter the precipitate, wash thoroughly with water, and dry.[7]

- Recrystallize the product from ethanol.[\[7\]](#)

Step 2: Preparation of 2-(benzo[d]oxazol-2-ylthio)acetohydrazide (III)

- Dissolve equimolar quantities of the ester from Step 1 (II) and 99% hydrazine hydrate in methanol.[\[7\]](#)[\[8\]](#)
- Allow the solution to stand at room temperature for 20-22 hours.[\[7\]](#)
- The resulting hydrazide product (III) will precipitate. Collect it by filtration and dry.

Step 3: Preparation of Schiff's Bases (IVa-d)

- React the acetohydrazide (III) with various substituted aromatic aldehydes in ethanol.[\[7\]](#)[\[9\]](#)
- Add a few drops of glacial acetic acid to catalyze the reaction.[\[7\]](#)
- Reflux the mixture for an appropriate time until the reaction is complete (monitored by TLC).[\[10\]](#)
- Cool the mixture, and the Schiff base product will precipitate.
- Filter, wash, and recrystallize the final product from a suitable solvent.[\[7\]](#)

Applications in Research and Drug Development

2-Mercaptobenzoxazole and its derivatives are versatile scaffolds in medicinal chemistry and materials science.

- Antimicrobial and Antifungal Activity: The benzoxazole nucleus is a cornerstone in the development of antimicrobial agents.[\[11\]](#) Derivatives have shown significant activity against various Gram-positive and Gram-negative bacteria, including *E. coli*, *S. aureus*, and *K. pneumoniae*, as well as fungal strains like *C. albicans*.[\[1\]](#)[\[7\]](#)[\[12\]](#)
- Anticancer and Antitumor Activity: Substituted derivatives of **2-Mercaptobenzoxazole** have demonstrated cytotoxic effects against several cancer cell lines, including hepatocellular carcinoma (HepG2) and breast cancer (MCF-7, MDA-MB-231).[\[1\]](#)[\[8\]](#)[\[12\]](#) Some derivatives act as multi-kinase inhibitors, targeting enzymes like EGFR, HER2, and VEGFR2, and can

induce apoptosis in cancer cells.[8] N-mustard derivatives have also shown promise as antitumor agents.[13]

- **Corrosion Inhibition:** The compound is an effective corrosion inhibitor for metals such as copper and steel.[1][14] It functions by adsorbing onto the metal surface and forming a protective film that prevents interaction with corrosive agents.[1][14]
- **Industrial Applications:** It is widely used as an accelerator in the sulfur vulcanization process for rubber, enhancing its durability.[1][6] It also serves as a building block for dyes, agrochemicals, and other specialized organic compounds.[6][14]

Signaling Pathways and Experimental Workflows

The synthesis of biologically active derivatives from **2-Mercaptobenzoxazole** follows a logical and repeatable workflow. The diagram below illustrates the multi-step synthesis pathway to generate a library of Schiff base derivatives for subsequent biological evaluation.

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